

Melting Point & Purity Characterization Guide: 2-Chloro-5-cyanobenzoyl chloride

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Compound of Interest

Compound Name: 2-Chloro-5-cyanobenzoyl chloride

CAS No.: 122483-59-4

Cat. No.: B049967

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Product: **2-Chloro-5-cyanobenzoyl chloride** (CAS 122483-59-4) Primary Application: Pharmaceutical Intermediate (PPAR-gamma modulators, heterocyclic synthesis) Critical Impurity: 2-Chloro-5-cyanobenzoic acid (Hydrolysis Product)

Executive Summary: The "Transient Intermediate" Challenge

For researchers and drug development professionals, **2-Chloro-5-cyanobenzoyl chloride** presents a specific characterization challenge: it is frequently generated in situ or isolated as a crude yellow solid and used immediately. Unlike stable catalog reagents, its physical property data is often sparse in literature because it is a reactive intermediate en route to amides or esters.

The Critical Insight: The melting point (MP) of this compound is not just a physical constant; it is your primary hydrolysis indicator. The pure acid chloride typically exists as a low-melting solid or semi-solid. In contrast, its hydrolysis product (the parent benzoic acid) has a distinct, high melting point (~178°C).

If your sample melts above 160°C, your reagent has likely hydrolyzed.

Comparative Analysis: Pure Product vs. Hydrolysis Alternative

The most relevant "alternative" for this compound is not a competitor product, but its own degradation product. Distinguishing the active acid chloride from the inactive carboxylic acid is critical for yield success in subsequent nucleophilic substitutions.

Table 1: Physicochemical Differentiation[1]

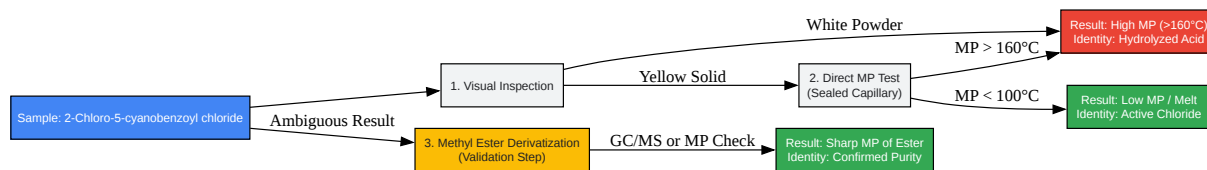
Feature	Target: 2-Chloro-5-cyanobenzoyl chloride	Impurity: 2-Chloro-5-cyanobenzoic acid
CAS Number	122483-59-4	89891-83-8
Functional State	Reactive Electrophile (Acylation Agent)	Stable Solid (Nucleophile/Inactive)
Appearance	Yellow to Brown Solid (often waxy)	White to Off-White Crystalline Powder
Melting Point	Low-Melting / Indistinct (Typically < 100°C)*	~178°C (Sharp)
Solubility	Soluble in DCM, THF, Toluene (Reacts with water)	Soluble in DMSO, MeOH; Poor in non-polar solvents
Reactivity	Fumes with moisture (releases HCl)	Stable in air

*Note: Specific MP values for the chloride are rarely reported in patents (e.g., US20230331678A1) as it is often concentrated to a "crude yellow solid" and carried forward. A sharp high MP is a failure signal.

Technical Characterization Protocol

As a Senior Application Scientist, I recommend a Self-Validating Derivatization Protocol rather than relying solely on the melting point of the moisture-sensitive chloride, which can decompose in the capillary tube during heating.

Workflow Visualization (DOT)



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Figure 1: Quality Control Decision Tree. High melting points indicate product degradation.

Step-by-Step Experimental Protocol

A. Direct Melting Point (Screening)

Use this to quickly rule out gross hydrolysis.

- Preparation: Load 2-3 mg of the yellow solid into a glass capillary.
- Sealing: Crucial Step. Flame-seal the open end of the capillary immediately to prevent moisture ingress during heating.
- Measurement: Ramp temperature at 10°C/min.
- Interpretation:
 - Melts/Flows < 100°C: Likely active acid chloride. Proceed to synthesis.
 - Remains Solid > 150°C: Significant hydrolysis has occurred. Recrystallization or re-chlorination (with SOCl₂) is required.

B. The "Methanol Quench" Validation (Gold Standard)

Since the chloride is unstable, convert it to a stable methyl ester to confirm identity.

- Dissolve: Dissolve 50 mg of the sample in 1 mL of dry Dichloromethane (DCM).

- Quench: Add 0.5 mL of anhydrous Methanol. (Expect slight exotherm/fuming).
- Analysis: Inject the solution into GC-MS or evaporate to dryness.
- Logic:
 - Peak A (Methyl Ester): Corresponds to the active chloride content.
 - Peak B (Acid): If the acid was present before methanol addition, it will not esterify rapidly without a catalyst, appearing as a distinct peak or staying in the baseline depending on method.

Synthesis & Handling Context[5][6][7]

Understanding the synthesis helps explain the physical form. The compound is typically prepared by refluxing 2-chloro-5-cyanobenzoic acid with Thionyl Chloride (SOCl₂).

- Reaction:
- Isolation: The excess SOCl₂ is removed under vacuum.
- Result: The "Yellow Solid" described in patents (e.g., US Patent 2023/0331678) is the crude residue of this evaporation. It is rarely purified further because distillation might cause thermal decomposition, and crystallization requires strictly anhydrous solvents.

Storage Recommendation:

- Store under Argon/Nitrogen.[1]
- Temperature: 2-8°C.
- Container: Tightly sealed with Parafilm; secondary containment with desiccant.

References

- Synthesis & Physical Form: Wilson, J. E., et al. (2023). PPARγ Inverse Agonists and Uses Thereof. US Patent 2023/0331678 A1. (Describes isolation as a "yellow solid").[2][3]

- Impurity Characterization (Acid): ChemicalBook. 2-Chloro-5-cyanobenzoic acid Properties. (Cites MP ~178°C).
- CAS Registry: American Chemical Society.[4] CAS 122483-59-4 Detail.
- Structural Analog Data: Stuckey, J. I., et al. (2025). Discovery and characterization of FX-909. bioRxiv. (Describes the use of the chloride intermediate in synthesis).

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Sources

- 1. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 2. biorxiv.org [biorxiv.org]
- 3. biorxiv.org [biorxiv.org]
- 4. CAS Common Chemistry [commonchemistry.cas.org]
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